

# Essential Safety and Logistics for Handling 2-(4-Aminophenyl)ethylamine

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## Compound of Interest

Compound Name: 2-(4-Aminophenyl)ethylamine

Cat. No.: B083115

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **2-(4-Aminophenyl)ethylamine** are paramount. This document provides immediate, essential safety protocols, logistical information, and disposal plans to ensure laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **2-(4-Aminophenyl)ethylamine**
- Synonyms: 4-Aminophenethylamine, 4-(2-Aminoethyl)aniline[1]
- CAS Number: 13472-00-9[1]

This chemical is classified as hazardous, causing severe skin burns and eye damage. It is also harmful if swallowed, in contact with skin, or inhaled[1][2].

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A full face shield is also recommended[3][4].
- Skin Protection:

- Gloves: Wear chemical-impermeable gloves (e.g., PVC) that have been inspected prior to use.[\[3\]](#)[\[4\]](#)
- Body Protection: Wear fire/flammable resistant and impervious clothing. A chemical protective suit and boots are necessary to avoid skin contact. Trousers or overalls should be worn outside of boots to prevent spills from entering footwear.[\[3\]](#)[\[4\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator with a NIOSH/MSHA or European Standard EN 149 approved cartridge[\[1\]](#)[\[3\]](#).
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. Contaminated clothing should be removed immediately and washed before reuse.[\[1\]](#)[\[3\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data for **2-(4-Aminophenyl)ethylamine**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	136.19 g/mol	<a href="#">[5]</a>
Physical State	Viscous Liquid	<a href="#">[1]</a>
Appearance	Clear light yellow to brown-yellow	<a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	28 - 31 °C / 82.4 - 87.8 °F	<a href="#">[1]</a>
Boiling Point	103 °C @ 0.3 mmHg	<a href="#">[1]</a>
Flash Point	> 112 °C / > 233.6 °F	<a href="#">[1]</a>
Density	1.057 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Water Solubility	Insoluble	<a href="#">[6]</a> <a href="#">[7]</a>

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated area or outdoors[1][3].
- Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[3][9]
- Store in a tightly closed container in a dry, cool, and well-ventilated place[3][6].
- Keep away from heat, sparks, and open flames.[1] The substance is air-sensitive and should be stored under an inert gas like nitrogen or argon[6][8].
- Store away from incompatible materials such as strong oxidizing agents and acids[4][6].
- Store in a locked-up area[1][3].

### Spill Management:

- Minor Spills:
  - Clean up all spills immediately[4].
  - Avoid breathing vapors and ensure adequate ventilation[3][4].
  - Use non-sparking tools and explosion-proof equipment[3].
  - Absorb with an inert material and place in a suitable container for disposal[3].
- Major Spills:
  - Evacuate personnel to a safe area and move upwind[3][4].
  - Alert emergency responders, providing the location and nature of the hazard[4].

### First-Aid Measures:

- General Advice: Immediate medical attention is required. Show the safety data sheet to the doctor in attendance.

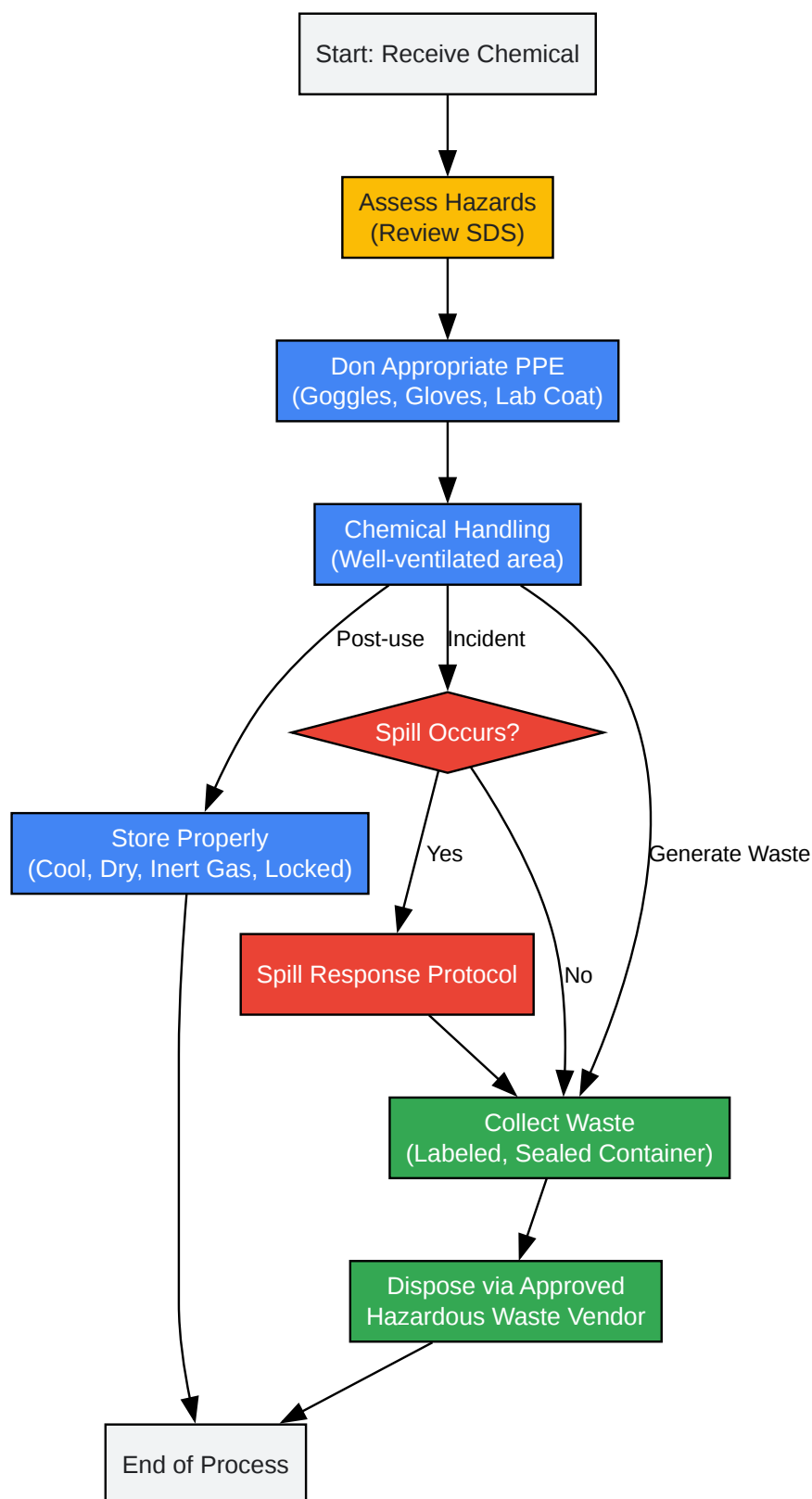
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[1][3][9]
- Skin Contact: Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water. Immediate medical attention is required.[1][9]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Immediate medical attention is required.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or POISON CENTER immediately.[1][3]

#### Disposal Plan:

- Disposal of this chemical must be in accordance with all applicable federal, state, and local environmental regulations[4].
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste[1].
- Dispose of contents and container to an approved waste disposal plant[1][3]. Do not allow the chemical to enter drains[4].

## Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-(4-Aminophenyl)ethylamine**.



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Caption: Workflow for handling and disposal of **2-(4-Aminophenyl)ethylamine**.

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